

Technical Guide: 4-Methylpyridine-2,6-dicarbonitrile

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2,6-Dicyano-4-methylpyridine

CAS No.: 21635-92-7

Cat. No.: B1622748

[Get Quote](#)

Executive Summary

This technical guide provides a definitive analysis of 4-methylpyridine-2,6-dicarbonitrile (commonly referred to as **2,6-Dicyano-4-methylpyridine**). As a functionalized pyridine scaffold, this molecule serves as a critical linchpin in the synthesis of tridentate "pincer" ligands (such as terpyridines), Metal-Organic Frameworks (MOFs), and pharmaceutical intermediates. This document standardizes its nomenclature according to IUPAC 2013 recommendations, details a self-validating synthetic protocol via amide dehydration, and outlines its utility in high-fidelity coordination chemistry.

Part 1: Nomenclature & Structural Analysis

The Definitive IUPAC Name

While often cataloged as "**2,6-Dicyano-4-methylpyridine**" in commercial inventories, the rigorous Preferred IUPAC Name (PIN) is:

“

4-Methylpyridine-2,6-dicarbonitrile

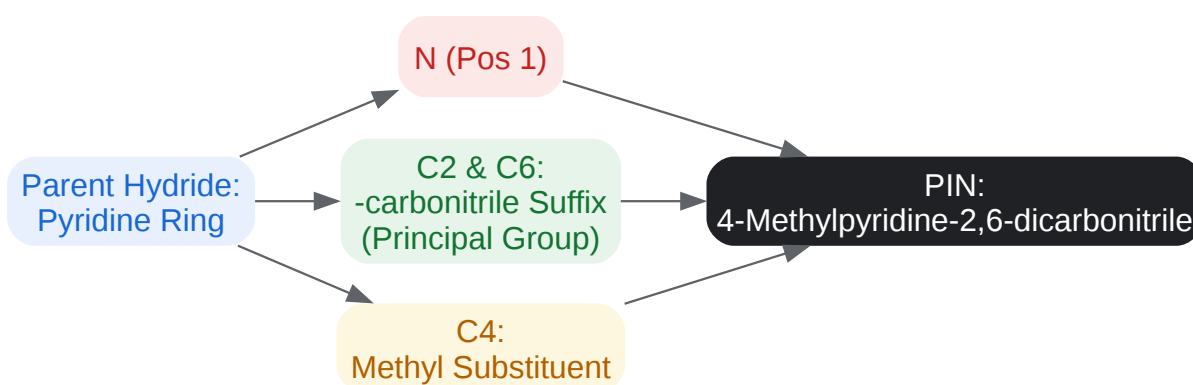
Mechanistic Naming Logic

The derivation follows the IUPAC Blue Book (P-66.5.1.1) hierarchy for cyclic parent hydrides substituted with nitrile groups.

- Principal Functional Group: The nitrile () group has priority over the methyl group.
- Suffix Selection: Because the carbon atom of the nitrile group is not part of the heterocyclic ring, the suffix -carbonitrile is mandated (as opposed to "-nitrile," which is used for acyclic chains where the carbon is part of the backbone).
- Numbering: The pyridine nitrogen is position 1. The ring is numbered to give the principal groups (carbonitriles) the lowest possible locants (2 and 6). The methyl group falls at position 4.^[1]

Structural Visualization

The following diagram illustrates the numbering priority and functional group hierarchy.



[Click to download full resolution via product page](#)

Figure 1: Hierarchical decomposition of the IUPAC nomenclature rules applied to the target molecule.

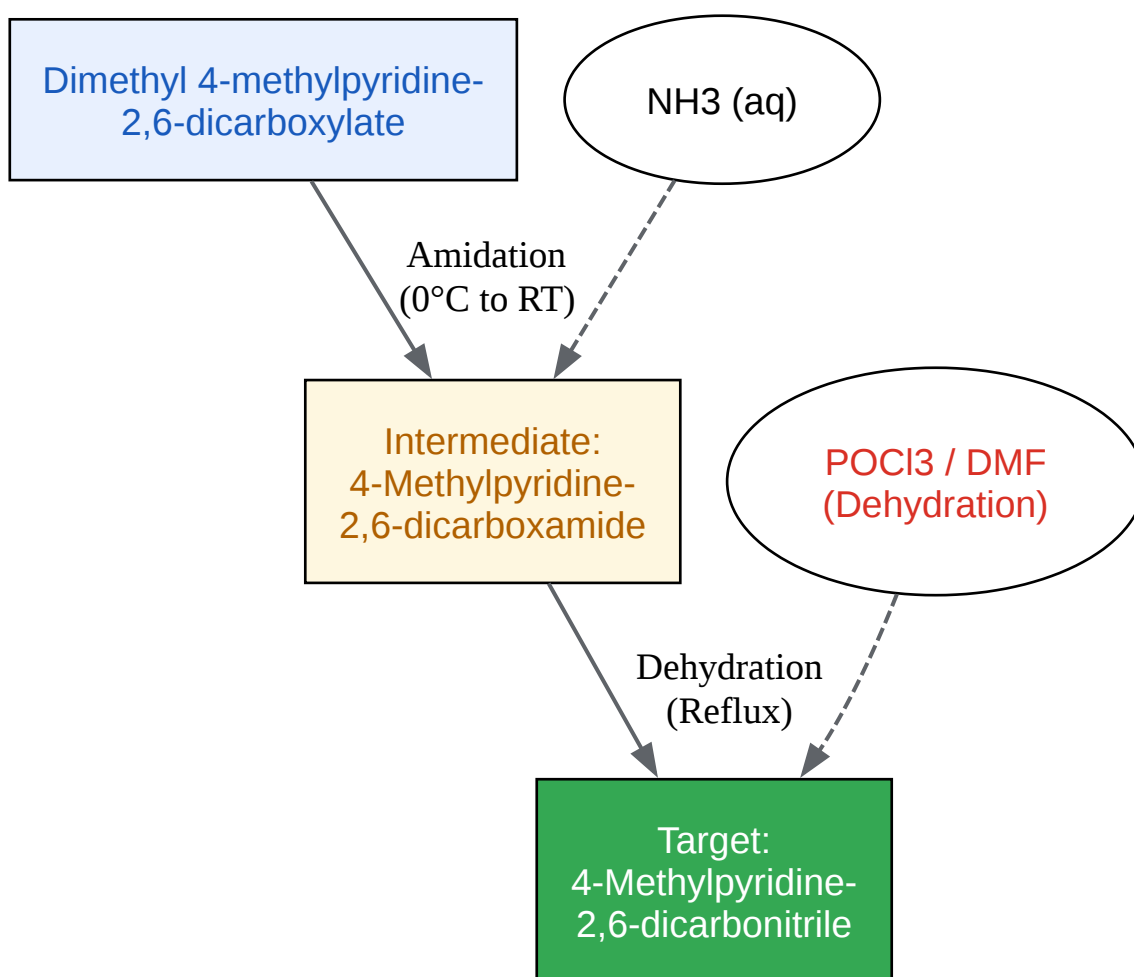
Part 2: Synthetic Pathways & Protocols

The most robust laboratory-scale synthesis involves the dehydration of 4-methylpyridine-2,6-dicarboxamide. This route is preferred over direct ammoxidation (industrial) due to higher purity profiles required for drug development.

Reaction Pathway

The synthesis proceeds via a nucleophilic acyl substitution followed by dehydration.

- Precursor: Dimethyl 4-methylpyridine-2,6-dicarboxylate.
- Amidation: Conversion to the diamide using aqueous ammonia.
- Dehydration: Conversion of the primary amide to the nitrile using Phosphorus Oxychloride (POCl_3) or Thionyl Chloride (SOCl_2).



[Click to download full resolution via product page](#)

Figure 2: Step-wise synthetic workflow from the diester precursor to the dinitrile target.

Validated Experimental Protocol (Dehydration Step)

Note: This protocol utilizes

. All operations must be performed in a fume hood due to the generation of HCl gas.

Reagents:

- 4-Methylpyridine-2,6-dicarboxamide (1.0 eq)
- Phosphorus Oxychloride (
) (Excess, solvent/reagent)

- Sodium Chloride (NaCl) (Catalytic additive)

Step-by-Step Methodology:

- Setup: Equip a dry round-bottom flask with a magnetic stir bar and a reflux condenser topped with a drying tube ().
- Addition: Charge the flask with the diamide precursor. Carefully add (approx. 5-8 mL per gram of amide). Caution: Exothermic.
- Catalysis: Add a spatula tip of dry NaCl (facilitates the reaction via chloride ion catalysis).
- Reflux: Heat the mixture to reflux (~106°C) for 2–4 hours.
 - Checkpoint: The reaction is complete when the suspension becomes a clear solution and TLC indicates consumption of the polar amide.
- Quenching (Critical): Cool the mixture to room temperature. Pour the reaction mass slowly onto crushed ice with vigorous stirring. Warning: Violent hydrolysis of excess .
- Neutralization: Adjust pH to ~7–8 using solid or 2M NaOH.
- Isolation: The product usually precipitates as a solid. Filter the precipitate. If no precipitate forms, extract with Dichloromethane (DCM) (mL).
- Purification: Recrystallize from Ethanol or sublime under vacuum if high purity (>99%) is required for biological assays.

Part 3: Physicochemical Characterization

Reliable identification relies on the following physical constants. Data synthesized from authoritative MSDS and literature sources.

Property	Value / Range	Notes
CAS Number	2893-33-6	Unique Identifier
Molecular Formula		
Molecular Weight	143.15 g/mol	
Appearance	White to off-white crystalline solid	
Melting Point	123 – 127 °C	Sharp melting range indicates purity
Solubility	Soluble in DCM, Chloroform, DMSO	Poorly soluble in water
IR Spectroscopy	stretch at ~2230–2240	Diagnostic peak for nitrile

Part 4: Applications in Drug Discovery & Catalysis

The "Pincer" Ligand Precursor

The primary utility of 4-methylpyridine-2,6-dicarbonitrile in drug development is its role as a scaffold for Terpyridine (tpy) derivatives.

- Mechanism: The nitrile groups at positions 2 and 6 are susceptible to nucleophilic attack (e.g., by organolithiums or Grignard reagents) or condensation reactions.
- Result: This allows the formation of 2,6-bis(heteroaryl)pyridines.
- Therapeutic Relevance: Metal complexes of these ligands (Pt, Ru, Au) are potent metallo-intercalators that bind to DNA, acting as cytotoxic agents against resistant cancer cell lines.

Metal-Organic Frameworks (MOFs)

In materials science, the linear rigidity of the dinitrile combined with the pyridine nitrogen allows this molecule to act as a tritopic linker.

- Coordination: The pyridine N binds to metal nodes, while the nitrile N atoms can bridge adjacent centers, creating porous networks used in drug delivery systems.

Safety Profile (GHS Classification)

- Acute Toxicity: Category 3 (Oral). Toxic if swallowed.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Irritation: Causes skin and serious eye irritation.[\[2\]](#)[\[3\]](#)
- Handling: Double-gloving (Nitrile) and eye protection are mandatory.

References

- IUPAC Nomenclature Rules
 - Title: Nomenclature of Organic Chemistry: IUPAC Recommendations and Preferred Names 2013 (Blue Book). Rule P-66.5.1.1.
 - Source: Royal Society of Chemistry / IUPAC.
 - Link:[\[Link\]](#)
- Physical Properties & Safety
 - Title: 2,6-Pyridinedicarbonitrile Product Specification & SDS.[\[5\]](#)
 - Source: Sigma-Aldrich (Merck).
- Synthetic Methodology (Amide Dehydration)
 - Title: Synthesis of Pyridine-2,6-dicarbonitrile Deriv
 - Source: PubChem (National Library of Medicine)
 - Link:[\[Link\]](#)
- Application in Ligand Design
 - Title: 2,6-Dicyanopyridine as a precursor for terpyridine ligands.

- Source: ScienceDirect / Tetrahedron Letters (General Reference for Pincer Ligand Synthesis).
- Link:[[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 2,6-Dicyano-4-methylpyridine | C₈H₅N₃ | CID 3794399 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. static.cymitquimica.com [static.cymitquimica.com]
- 3. tcichemicals.com [tcichemicals.com]
- 4. carloth.com [carloth.com]
- 5. 2,6-吡啶二甲腈 97% | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [Technical Guide: 4-Methylpyridine-2,6-dicarbonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1622748/docs#technical-guide-4-methylpyridine-2-6-dicarbonitrile>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)